

comparative analysis of caffeine metabolism across different species

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Compound of Interest

Compound Name: *1,3,7-trimethylpurine-2,6-dione*

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A Comparative Analysis of Caffeine Metabolism Across Species

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparative analysis of caffeine metabolism across humans, rats, mice, dogs, and cats. The information presented is intended to support research and development activities by offering objective comparisons of metabolic pathways, key enzymatic players, and pharmacokinetic parameters, supplemented with detailed experimental methodologies.

Quantitative Data Summary

The following tables summarize key quantitative data on caffeine metabolism across the selected species. These values represent averages and can be influenced by factors such as age, sex, and individual genetic variations.

Table 1: Pharmacokinetic Parameters of Caffeine

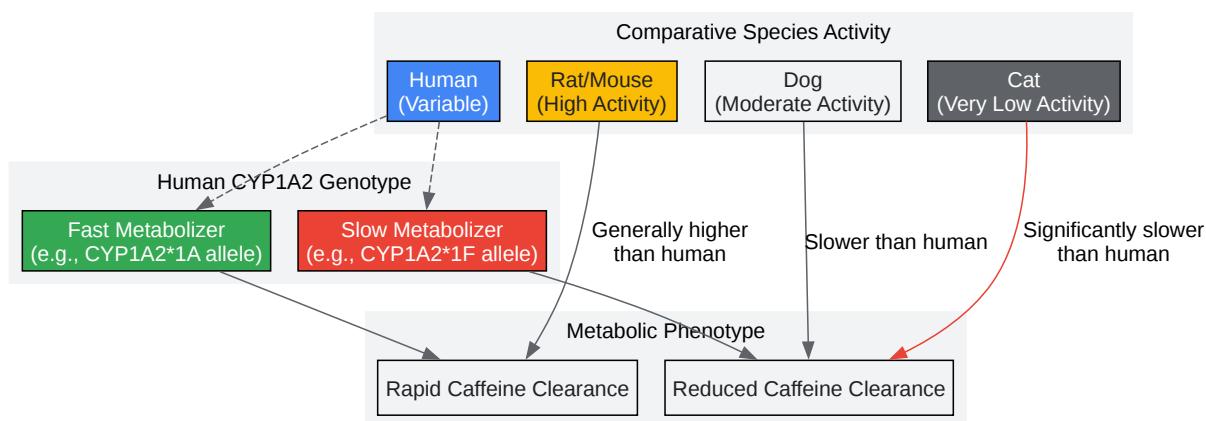
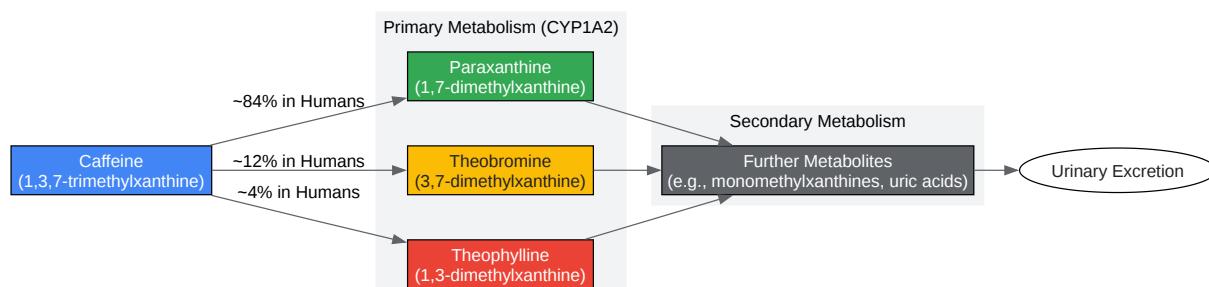
Species	Caffeine Half-life (hours)	Primary Metabolizing Enzyme	Primary Route of Elimination
Human	2.5 - 6[1]	Cytochrome P450 1A2 (CYP1A2)[2]	Hepatic Metabolism (>97%)[3]
Rat	1.5 - 2.5	Cytochrome P450 1A2 (CYP1A2)[2]	Hepatic Metabolism
Mouse	0.7 - 1.0[4]	Cytochrome P450 1A2 (CYP1A2)[5]	Hepatic Metabolism
Dog	4.5 - 6[1][6]	Cytochrome P450 1A2 (CYP1A2)	Hepatic Metabolism
Cat	> 30 (highly variable and much longer than in dogs)	Very low Cytochrome P450 1A2 (CYP1A2) activity	Hepatic Metabolism (very slow)

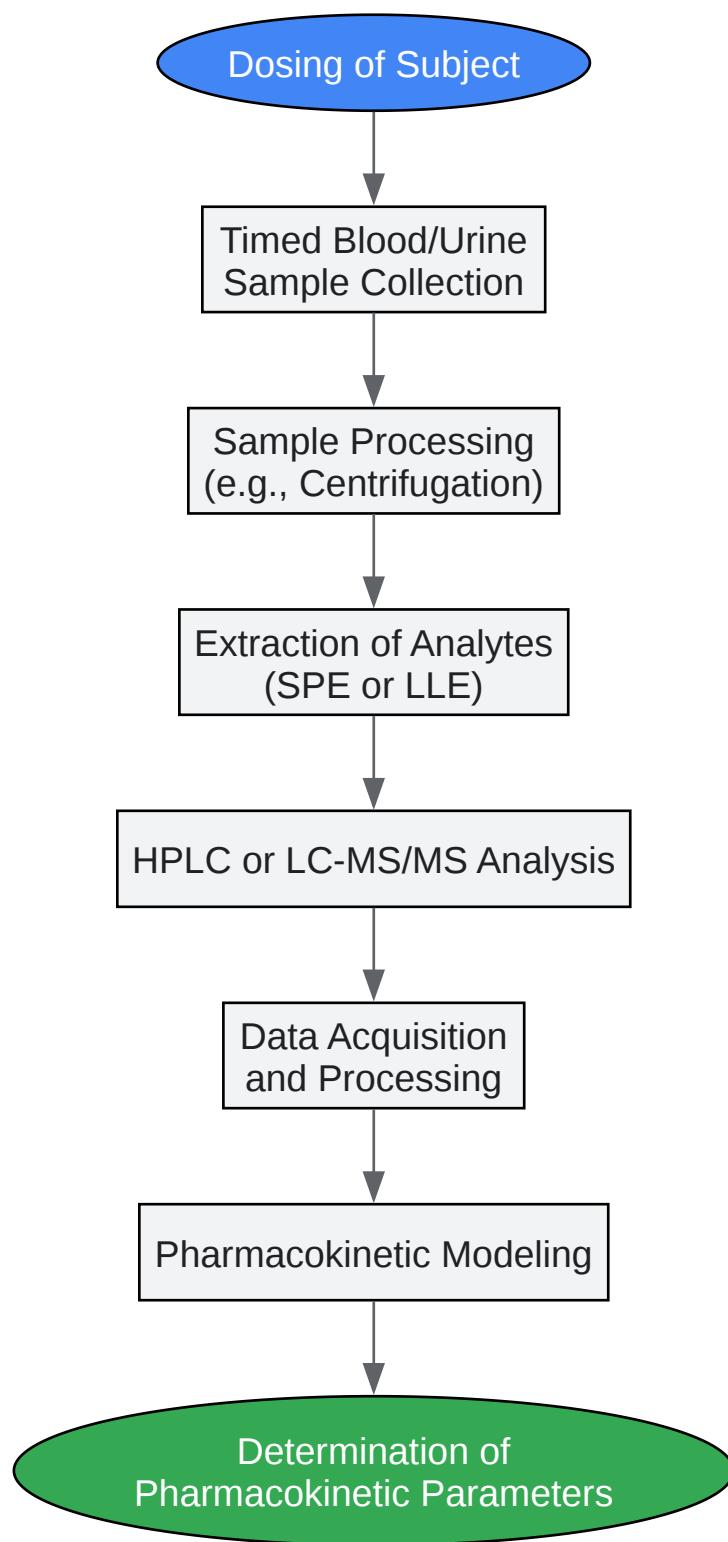
Table 2: Major Caffeine Metabolites

Species	Primary Metabolite(s)	Secondary Metabolites
Human	Paraxanthine (~84%)[7]	Theobromine, Theophylline[7]
Rat	Paraxanthine, Theophylline, Theobromine (more balanced distribution than humans)	1,3,7-trimethyluric acid
Mouse	Paraxanthine	Theophylline, Theobromine
Dog	Theophylline, Theobromine[8][9]	Paraxanthine
Cat	Theobromine (due to slow metabolism, a significant portion is excreted unchanged)	Minimal further metabolism

Metabolic Pathways and Genetic Influence

Caffeine is primarily metabolized in the liver by the cytochrome P450 enzyme system, with CYP1A2 being the principal enzyme in most species.^[2] The primary metabolic reactions are demethylations at three positions, leading to the formation of three primary dimethylxanthine metabolites: paraxanthine, theobromine, and theophylline. These are then further metabolized and excreted in the urine.





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References

- 1. actascientific.com [actascientific.com]
- 2. mygenome.asia [mygenome.asia]
- 3. Cats and Caffeine: Can Cats Drink Coffee? | PetMD [petmd.com]
- 4. CYP1A2 Genetic Variation, Coffee Intake, and Kidney Dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
- 5. kcl.ac.uk [kcl.ac.uk]
- 6. HPLC Method for Quantification of Caffeine and Its Three Major Metabolites in Human Plasma Using Fetal Bovine Serum Matrix to Evaluate Prenatal Drug Exposure - PMC [pmc.ncbi.nlm.nih.gov]
- 7. petsvetcheck.de [petsvetcheck.de]
- 8. A rapid HPLC method for monitoring plasma levels of caffeine and theophylline using solid phase extraction columns - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. CYP1A1 and CYP1A2 expression: comparing 'humanized' mouse lines and wild-type mice; comparing human and mouse hepatoma-derived cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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